

Application Notes and Protocols: Zinc Diethyldithiocarbamate (ZDBC) as a Rubber Vulcanization Accelerator

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Compound of Interest

Compound Name: Zinc dethyldithiocarbamate

Cat. No.: B15600189

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Introduction

Zinc diethyldithiocarbamate (ZDEC), often referred to interchangeably in some literature with Zinc dibutyldithiocarbamate (ZDBC), is a highly effective ultra-accelerator for the sulfur vulcanization of both natural and synthetic rubbers.[1][2] Its primary function is to significantly increase the rate of vulcanization, allowing for shorter curing cycles and lower processing temperatures.[2] This leads to enhanced productivity and energy savings in manufacturing processes.[2] ZDEC is particularly valued in the production of light-colored, transparent, and medical-grade rubber products due to its non-staining nature.[3][4]

These application notes provide detailed protocols for the use of Zinc diethyldithiocarbamate as a rubber vulcanization accelerator, summarize key performance data, and illustrate the underlying chemical mechanisms.

Key Properties of Zinc Diethyldithiocarbamate (ZDEC/ZDBC)

| Property | Value | Reference |
|-------------------|------------------------------------------------------------------|-----------|
| Chemical Name | Zinc diethyldithiocarbamate | [5] |
| Appearance | White to light pink powder | [6] |
| Molecular Formula | C10H20N2S4Zn | |
| Melting Point | 178-183 °C | [5] |
| Density | Approximately 1.48 g/cm ³ | [5] |
| Solubility | Insoluble in water; soluble in alcohol, benzene, and chloroform. | [6] |

Data Presentation: Performance Characteristics

The addition of Zinc diethyldithiocarbamate significantly impacts the vulcanization process and the final properties of the rubber. The following tables summarize the typical effects observed.

Table 1: Effect of ZDEC on Vulcanization Characteristics of Natural Rubber (NR)

| Parameter | Control (No Accelerator) | With ZDEC (Typical Dosage: 1.0 phr) |
|-----------------------------------------------------|--------------------------|-------------------------------------|
| Scorch Time (t _{s2}) at 120°C (min) | > 30 | 5 - 10 |
| Optimum Cure Time (t ₉₀) at 140°C (min) | > 60 | 8 - 15 |
| Cure Rate Index (CRI) | Low | High |

Data are representative and will vary based on the specific formulation and processing conditions.

Table 2: Influence of ZDEC on the Physical Properties of Vulcanized Natural Rubber

| Property | Control (No Accelerator) | With ZDEC (Typical Dosage: 1.0 phr) |
|-------------------------|--------------------------|-------------------------------------|
| Tensile Strength (MPa) | 15 - 20 | 25 - 30 |
| Elongation at Break (%) | 600 - 700 | 500 - 600 |
| Hardness (Shore A) | 40 - 50 | 55 - 65 |
| Compression Set (%) | High | Low |
| Heat Aging Resistance | Poor | Good |

Data are representative and will vary based on the specific formulation and processing conditions.

Experimental Protocols

The following protocols are based on standard industry practices and ASTM guidelines.

Experimental Protocol: Rubber Compounding with ZDEC

Objective: To prepare a rubber compound containing Zinc diethyldithiocarbamate for vulcanization.

Materials and Equipment:

- Two-roll mill
- Internal mixer (optional, for larger batches)
- Analytical balance
- Natural Rubber (NR) or other suitable elastomer
- Zinc oxide (activator)
- Stearic acid (activator)

- Sulfur (vulcanizing agent)
- Zinc diethyldithiocarbamate (ZDEC)
- Other additives as required (e.g., fillers, antioxidants, plasticizers)

Procedure (based on ASTM D3182):

- **Mastication:** Pass the raw rubber through the tight nip of the two-roll mill several times to soften it.
- **Incorporation of Activators:** Add zinc oxide and stearic acid to the masticated rubber on the mill and continue milling until a homogenous mixture is obtained.
- **Addition of ZDEC:** Introduce the weighed amount of Zinc diethyldithiocarbamate to the rubber compound. Ensure thorough dispersion by continuous cutting and folding of the rubber on the mill.
- **Addition of Other Additives:** If required, add other ingredients such as fillers (e.g., carbon black, silica), antioxidants, and plasticizers at this stage.
- **Incorporation of Sulfur:** Add the sulfur last to prevent premature vulcanization (scorching). Mix until the sulfur is evenly dispersed.
- **Sheeting Off:** Once all ingredients are thoroughly mixed, cut the compound from the mill in the form of a sheet of uniform thickness.
- **Conditioning:** Store the compounded rubber sheet at room temperature for at least 24 hours before vulcanization to allow for the relaxation of internal stresses.

Experimental Protocol: Vulcanization and Curing Characteristics

Objective: To vulcanize the ZDEC-containing rubber compound and determine its curing characteristics.

Materials and Equipment:

- Moving Die Rheometer (MDR) or Oscillating Disc Rheometer (ODR)
- Compression molding press with heated platens
- Mold of desired dimensions
- Compounded rubber sheet

Procedure:

- Cure Characteristics (ASTM D2084):
 - Place a sample of the uncured rubber compound into the rheometer.
 - Conduct the test at a specified temperature (e.g., 160°C).
 - The rheometer will measure the torque as a function of time, generating a cure curve.
 - From the cure curve, determine the scorch time (t_{s2}), optimum cure time (t_{90}), minimum torque (ML), and maximum torque (MH).
- Compression Molding (Vulcanization):
 - Preheat the compression molding press to the desired vulcanization temperature (e.g., 160°C).
 - Cut the compounded rubber sheet to a size slightly larger than the mold cavity.
 - Place the rubber preform into the preheated mold.
 - Close the press and apply a specified pressure.
 - Cure for the predetermined optimum cure time (t_{90}) obtained from the rheometer data.
 - After the curing time has elapsed, open the press and carefully remove the vulcanized rubber sheet from the mold.
 - Allow the vulcanized sheet to cool to room temperature.

Experimental Protocol: Physical Property Testing

Objective: To evaluate the physical properties of the ZDEC-vulcanized rubber.

Materials and Equipment:

- Universal Testing Machine (UTM) with grips for rubber
- Durometer (Shore A)
- Compression set testing fixture
- Aging oven

Procedure:

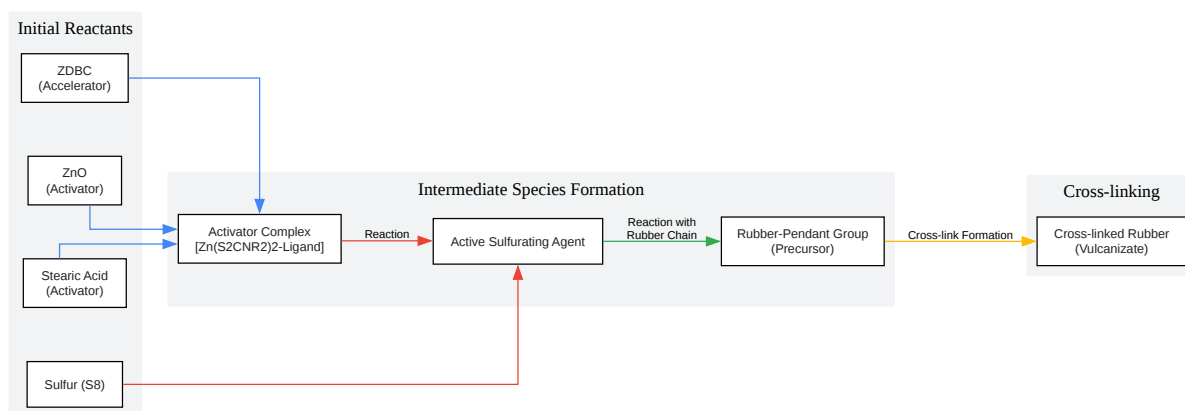
- Tensile Properties (ASTM D412):
 - Cut dumbbell-shaped test specimens from the vulcanized rubber sheet.
 - Measure the thickness and width of the narrow section of each specimen.
 - Mount the specimen in the grips of the UTM.
 - Apply a constant rate of extension until the specimen breaks.
 - Record the force and elongation.
 - Calculate the tensile strength, elongation at break, and modulus.
- Hardness (ASTM D2240):
 - Place the vulcanized rubber sheet on a flat, hard surface.
 - Press the durometer indenter firmly against the rubber surface.
 - Read the hardness value on the Shore A scale.
- Compression Set (ASTM D395):

- Cut cylindrical test specimens from the vulcanized sheet.
- Measure the initial height of the specimens.
- Place the specimens in the compression set fixture and compress them to a specified percentage of their original height.
- Place the fixture in an oven at a specified temperature for a specified time (e.g., 70°C for 22 hours).
- Remove the fixture from the oven and release the specimens.
- Allow the specimens to recover for 30 minutes at room temperature.
- Measure the final height of the specimens.
- Calculate the compression set percentage.

Mandatory Visualizations

Vulcanization Mechanism of ZDEC

The vulcanization of rubber with sulfur accelerated by zinc dithiocarbamates is a complex process. The following diagram illustrates a widely accepted mechanism involving the formation of a zinc-sulfur complex, which then reacts with the rubber polymer chains to form cross-links.

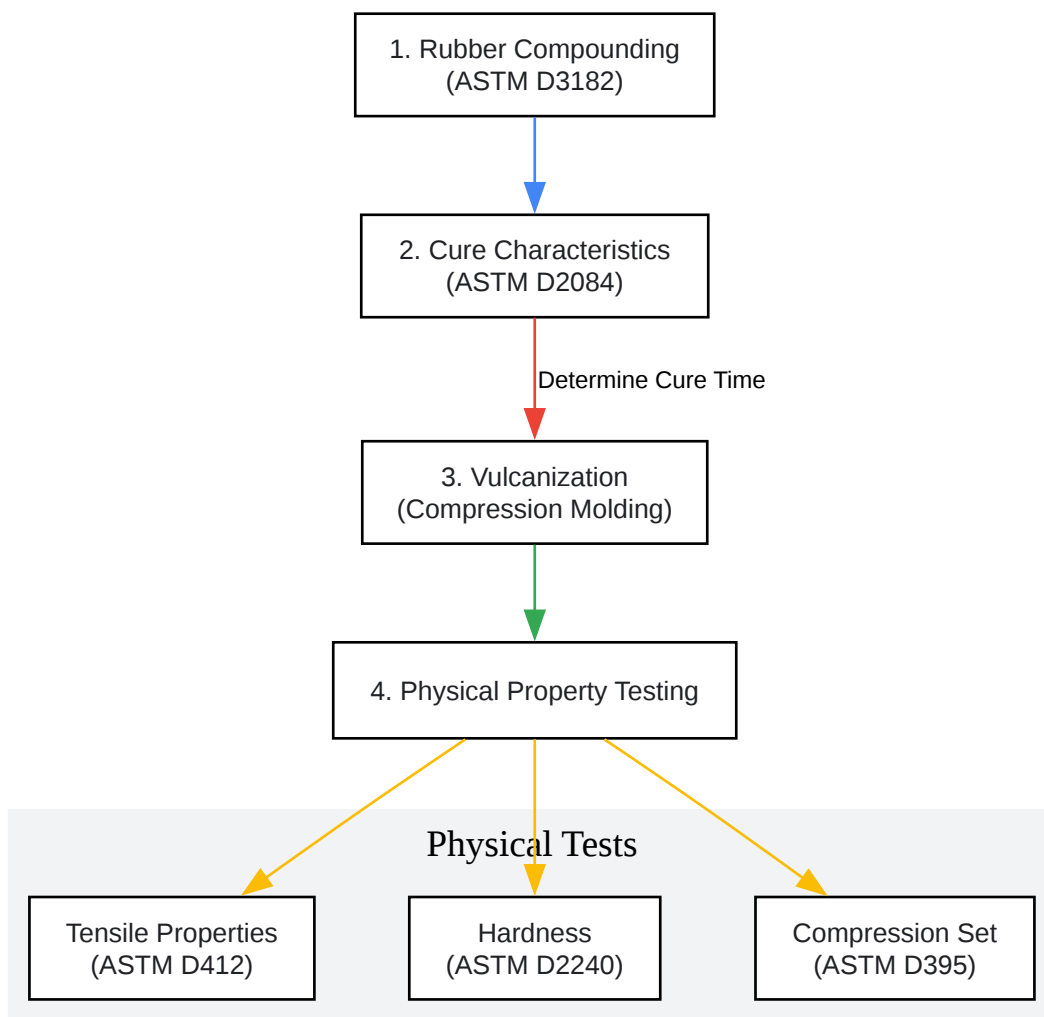


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Caption: ZDEC-accelerated sulfur vulcanization pathway.

Experimental Workflow for Rubber Compound Evaluation

The following diagram outlines the logical flow of experiments from compounding to final property evaluation.



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Caption: Experimental workflow for rubber evaluation.

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